

A Technical Guide to the Thermal Conductivity of Paraffin for Experimental Setups

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Compound of Interest

Compound Name: PARAFFIN

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This technical guide provides an in-depth analysis of the thermal conductivity of **paraffin** wax, a material of significant interest for thermal energy storage and temperature regulation in various experimental applications. **Paraffin** waxes are valued as phase change materials (PCMs) due to their high latent heat of fusion, chemical stability, and affordability.[1][2] However, their inherently low thermal conductivity presents a primary challenge for efficient heat transfer.[2][3][4] This document details the core thermal properties of **paraffin**, methodologies for enhancing its conductivity, and the experimental protocols for its measurement.

Core Thermal Properties of Paraffin Wax

Paraffin wax exhibits distinct thermal properties in its solid and liquid states. Its thermal conductivity is relatively low, which can impede the rate of heat absorption and release in thermal management systems.[5] This characteristic is a critical consideration in the design of experimental setups where precise and rapid temperature control is necessary.

The thermal conductivity of solid **paraffin** wax typically ranges from 0.2 to 0.4 W/m·K.[5] As it approaches its melting point, the crystalline structure begins to diminish, and upon melting, the conductivity drops significantly.[5] Liquid **paraffin** generally has a thermal conductivity in the range of 0.13 to 0.18 W/m·K.[5] This transition is a key factor in its application as a PCM.

A summary of the key thermophysical properties of **paraffin** wax is presented in the table below.

Table 1: Summary of Thermophysical Properties of **Paraffin** Wax

Property	Solid Phase	Liquid Phase	Notes
Thermal Conductivity (k)	0.2 - 0.514 W/m·K[3][5]	0.13 - 0.4 W/m·K[3][5]	Values are dependent on grade, temperature, and purity.[5]
Specific Heat Capacity (C _p)	2.0 - 2.9 kJ/kg·K[3][5]	2.4 - 2.9 kJ/kg·K[3]	Represents the material's ability to store sensible heat.
Density (ρ)	865 - 930 kg/m ³ [3][5]	775 - 830 kg/m ³ [3][5]	Paraffin expands by approximately 15% upon melting, a crucial design factor for encapsulation.[6]
Latent Heat of Fusion	184 - 216 kJ/kg[7][8]	N/A	The amount of energy absorbed or released during the solid-liquid phase transition.
Thermal Diffusivity (α)	~10 ⁻⁷ m ² /s[5]	~10 ⁻⁷ m ² /s[5]	A measure of the rate of heat transfer. Calculated as $k/(\rho \cdot c_p)$.

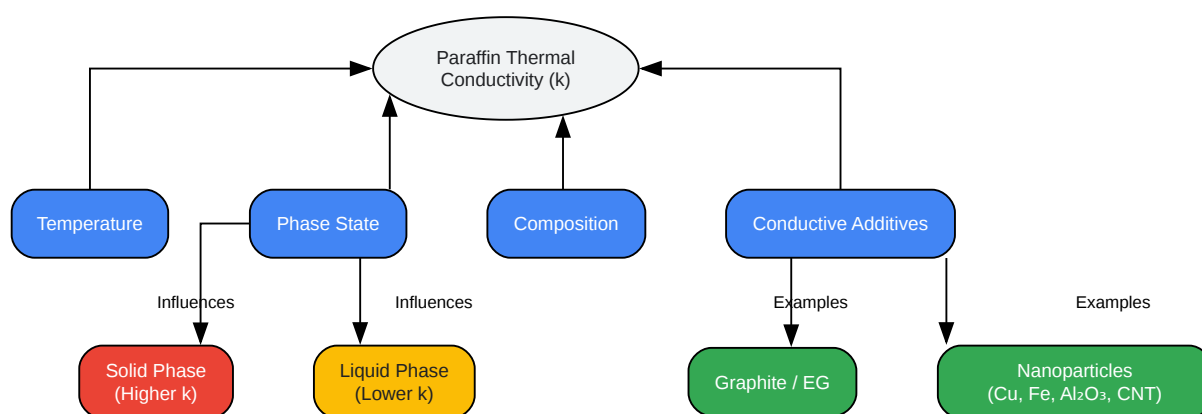
Factors Influencing Thermal Conductivity

Several factors can influence the thermal conductivity of **paraffin** wax:

- **Temperature:** In the solid phase, thermal conductivity can increase with temperature, but it decreases as the temperature rises in the liquid phase.[9]
- **Phase State:** A significant drop in thermal conductivity occurs when **paraffin** transitions from a solid to a liquid state.[5] The solid phase has better structural integrity, contributing to slightly higher conductivity.[5]

- Molecular Weight: **Paraffins** with a higher molecular weight may exhibit slightly lower thermal conductivity.[5]
- Purity and Additives: The presence of impurities or the inclusion of other materials can alter the thermal behavior of the wax.[5]

The relationship between these factors is visualized in the diagram below.



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*Factors influencing **paraffin**'s thermal conductivity.*

Enhancement of Thermal Conductivity

To overcome the limitation of low thermal conductivity, various high-conductivity materials are often incorporated into the **paraffin** matrix to create composite PCMs. These additives enhance the overall heat transfer rate.

Commonly used materials include:

- Graphite and Expanded Graphite (EG): These are highly effective due to their excellent thermal conductivity. Adding even a small weight percentage of EG can increase the composite's thermal conductivity by several factors.[3] For instance, a 6 wt% addition of expanded graphite can increase thermal conductivity by a factor of 3.79 to 4.9.[3]

- **Metallic Nanoparticles:** Nanoparticles of copper (Cu), iron (Fe), and aluminum oxide (Al_2O_3) are dispersed into the **paraffin** to improve its thermal properties.[\[7\]](#)[\[10\]](#)[\[11\]](#) A 1.5% mass concentration of Fe nanoparticles can increase thermal conductivity by over 50%.[\[10\]](#)
- **Carbon Nanotubes (CNTs):** CNTs are also used as fillers to enhance the thermal conductivity of **paraffin** wax.[\[12\]](#)

The table below summarizes the impact of various additives on the thermal conductivity of **paraffin**.

Table 2: Enhancement of **Paraffin** Thermal Conductivity with Additives

Additive Material	Concentration (wt% or vol%)	Resulting Thermal Conductivity (W/m·K)	Enhancement Factor	Reference
Pure Paraffin Wax	N/A	~0.2 - 0.258	1x	[2] [3]
Expanded Graphite (EG)	6%	0.977 - 1.263	~3.8x - 4.9x	[3]
Graphite Powder	Not specified	Up to 7.1	>20x	[13]
ZnO Nanoparticles	1%	0.9362	~3.6x	[12]
CNT Nanoparticles	1%	0.52	~2.0x	[12]
Copper (Cu) Nanoparticles	1.5%	Not specified	20.63% increase	[10]
Iron (Fe) Nanoparticles	1.5%	Not specified	51.95% increase	[10]
Zeolite 13X	Not specified	~0.285	~1.8x	[4]

Experimental Protocols for Measuring Thermal Conductivity

Accurate measurement of thermal conductivity is crucial for designing and validating thermal systems. Several established methods are used for **paraffin** and its composites.

This is a widely used technique for measuring the thermal conductivity and diffusivity of both solid and liquid materials.[\[1\]](#)

Experimental Protocol:

- **Sample Preparation:** Two identical, flat, and smooth cylindrical or square samples of the **paraffin** material are prepared. The sample thickness must be sufficient to ensure a one-dimensional heat flow during the measurement time.
- **Sensor Placement:** A Hot Disk sensor, which consists of a double spiral of nickel wire embedded in an insulating film (like Kapton), is placed between the two sample halves.[\[1\]](#)
- **Measurement:** A current is passed through the sensor, causing a rise in temperature. The sensor simultaneously acts as a resistance thermometer, recording its temperature increase over time.[\[1\]](#)
- **Data Analysis:** The temperature transient is recorded by the system's software. By fitting this transient to a theoretical model of heat conduction, the thermal conductivity and thermal diffusivity of the sample are calculated. The method is standardized by ISO 22007-2.[\[1\]](#)

The THW method is particularly suitable for liquids and molten materials and is governed by ASTM D7896-19.[\[14\]](#)

Experimental Protocol:

- **Sample Preparation:** The **paraffin** sample is heated until it is fully molten.
- **Cell Loading:** The molten **paraffin** is poured into a specialized measurement cell containing a thin platinum or tantalum wire.[\[14\]](#) For PCMs, novel cells with spring-loaded designs are used to accommodate volume changes during phase transition while maintaining contact with the wire.[\[14\]](#)

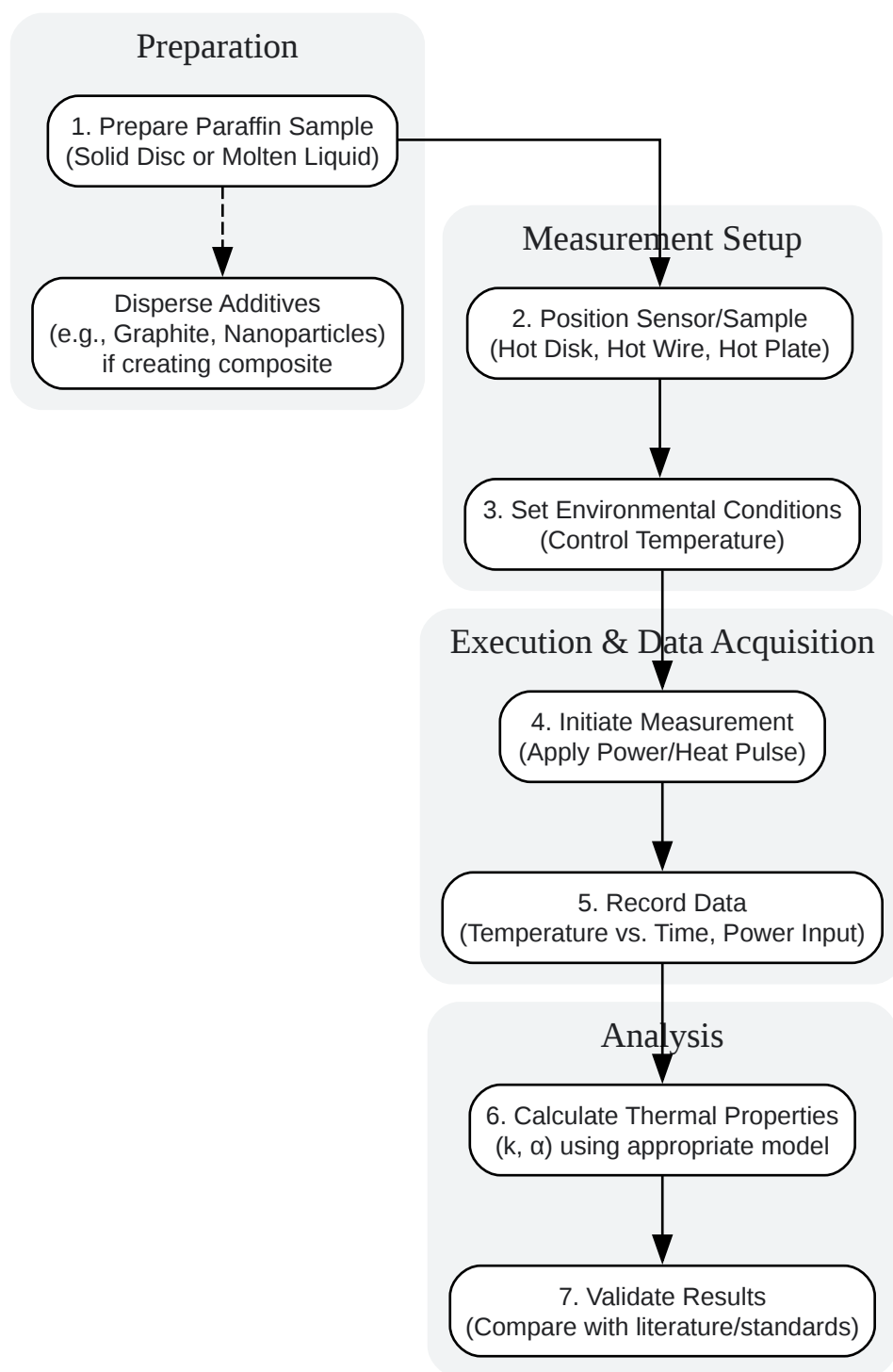
- **Measurement:** A short electrical pulse (typically 1 second) is applied to the wire, heating it. [14] The temperature rise of the wire is measured by recording its resistance change over time.
- **Data Analysis:** The thermal conductivity is determined from the linear relationship between the temperature rise and the logarithm of time. The rapid measurement minimizes the effects of convection.[14] The measurement can be performed across a range of temperatures to characterize the material in both solid and liquid states.[14]

This steady-state method is highly accurate for solid materials.

Experimental Protocol:

- **Sample Preparation:** A flat, solid sample of **paraffin** with a known thickness is prepared.
- **Apparatus Setup:** The sample is placed between a main heater (hot plate) and a heat sink (cold plate). A guard heater surrounds the main heater to prevent radial heat loss, ensuring one-dimensional heat flow through the sample.
- **Measurement:** The hot and cold plates are maintained at constant, different temperatures. The system is allowed to reach thermal equilibrium (steady state).
- **Data Analysis:** At steady state, the electrical power supplied to the main heater is measured, as are the temperatures on both surfaces of the sample. The thermal conductivity (k) is then calculated using Fourier's Law of heat conduction: $k = (Q \cdot L) / (A \cdot \Delta T)$ Where Q is the power input, L is the sample thickness, A is the cross-sectional area, and ΔT is the temperature difference across the sample.

A generalized workflow for these experimental procedures is shown below.



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